

4-(2-Chloropyridin-4-yl)morpholine proper disposal procedures

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Compound of Interest

Compound Name: 4-(2-Chloropyridin-4-yl)morpholine

CAS No.: 937202-67-0

Cat. No.: B1422156

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Executive Safety & Logistics Summary

Immediate Action Required: **4-(2-Chloropyridin-4-yl)morpholine** (CAS: 937202-67-0) is a halogenated heterocyclic amine.^{[1][2][3]} For disposal purposes, it must be treated as Halogenated Organic Waste.

Critical Prohibition:

- DO NOT mix with acidic waste streams. The morpholine and pyridine moieties are basic; mixing with strong acids will generate significant heat (exotherm) and potentially spatter.
- DO NOT dispose of down the drain.^{[4][5][6]} This compound poses long-term aquatic toxicity risks typical of chlorinated heterocycles.^{[1][3]}

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must understand its "waste personality"—how it behaves when stressed. This compound combines a basic nitrogen system with a halogen.

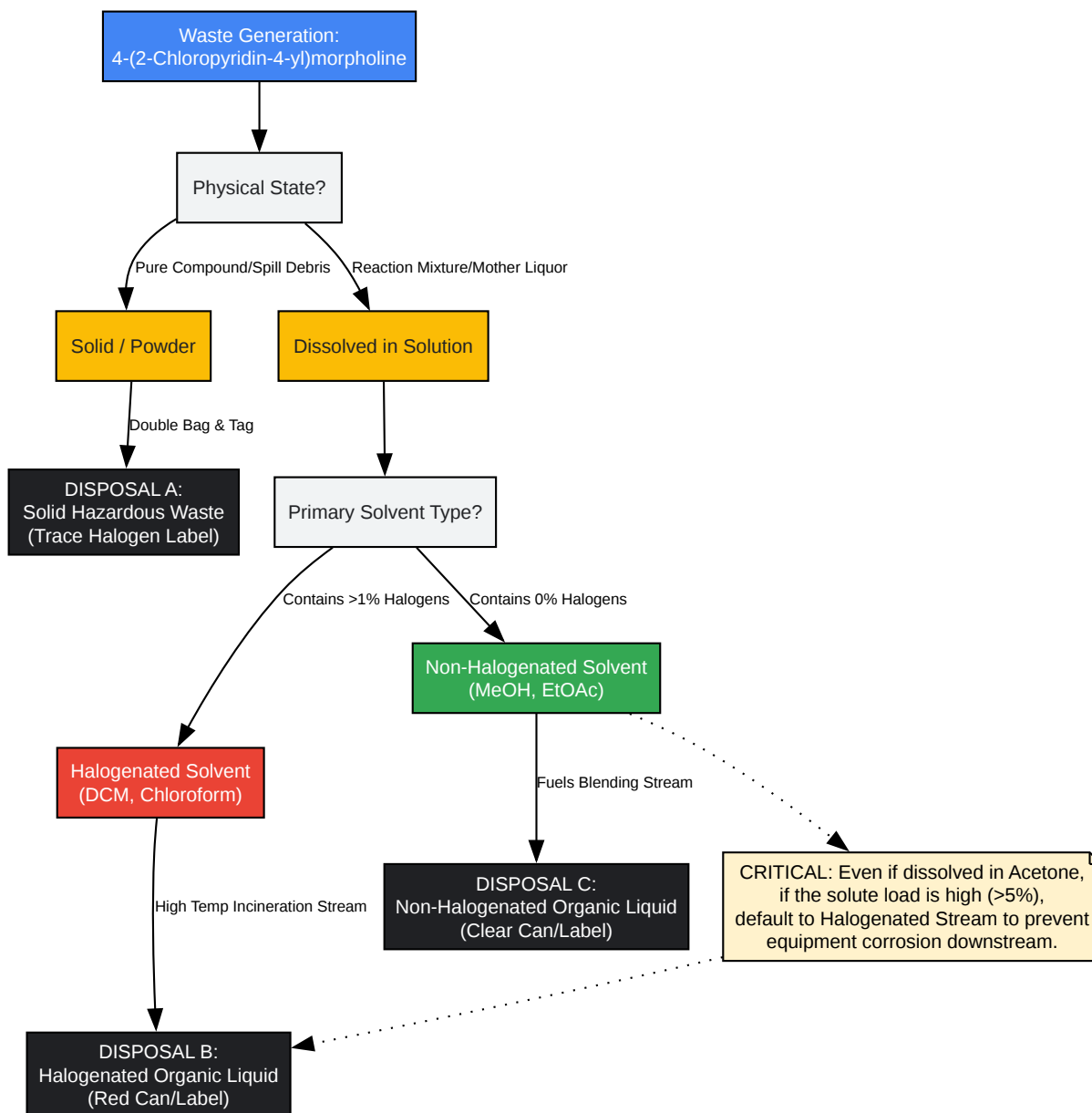
Property	Data	Operational Implication
Chemical Name	4-(2-Chloropyridin-4-yl)morpholine	Official shipping/manifest name.
CAS Number	937202-67-0	Use for specific waste profiling. [1] [2] [3]
Molecular Formula	C ₉ H ₁₁ ClN ₂ O	Halogenated (Cl) status confirmed. [1] [2] [3]
Physical State	Solid (Off-white powder)	Dust control required during transfer. [1] [2] [3]
Acidity (pKa)	~5.0 - 6.0 (Estimated)	Weak Base. Incompatible with strong acids. [1] [2] [3]
Hazards (GHS)	H302 (Harmful if swallowed) H315 (Skin Irritant) H319 (Eye Irritant)	Standard PPE (Nitrile gloves, goggles) required. [1] [2] [3]

Pre-Disposal Stabilization & Segregation

Before moving waste to the central accumulation area, you must stabilize it at the bench.[\[1\]](#) The presence of the Chlorine atom dictates the waste stream cost and processing method (incineration).

The Segregation Logic (Decision Tree)

The following diagram illustrates the critical decision-making process to prevent cross-contamination of waste streams, which is the leading cause of laboratory accidents and increased disposal costs.



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Figure 1: Waste segregation logic. Note that while the solvent usually dictates the stream, high concentrations of halogenated solutes (like the title compound) often necessitate using the

Halogenated stream to protect downstream incinerators.[1][3]

Detailed Disposal Protocols

Scenario A: Disposal of Solid Waste (Pure Compound)

Applicable for: Expired shelf stock, contaminated weighing boats, spill cleanup debris.[1][2][3]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a double-lined clear plastic waste bag.[1] Glass is acceptable but poses a breakage risk.
- Labeling:
 - Affix a hazardous waste label.[4][5][7][8]
 - Chemical Name: Write out "**4-(2-Chloropyridin-4-yl)morpholine**" fully. Do not use abbreviations like "CPM."
 - Hazard Checkbox: Check "Toxic" and "Irritant."
 - Constituents: Explicitly list "Halogenated Organics."
- Storage: Cap tightly. Store in the satellite accumulation area (SAA) inside a secondary containment tray.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

Applicable for: Mother liquors, filtrates, and reaction byproducts.[1][2][3]

- pH Check: Ensure the solution is neutral or slightly basic.
 - Why? If the reaction was quenched with acid, the morpholine ring is protonated. While stable, adding this to a high-pH waste drum later could cause heat generation.[1] Neutralize to pH 7–9 if possible before disposal.
- Stream Selection:
 - If dissolved in DCM/Chloroform: Pour into the Halogenated Waste carboy.

- If dissolved in Acetone/Methanol:
 - Low Concentration (<1%): Non-Halogenated Waste carboy.
 - High Concentration (>1%): Halogenated Waste carboy.^[4] (The chlorine content of the solute matters for incineration parameters).
- Venting: Use a safety cap with a pressure-relief valve if the solution recently underwent a reaction, to prevent pressure buildup from off-gassing.^[1]

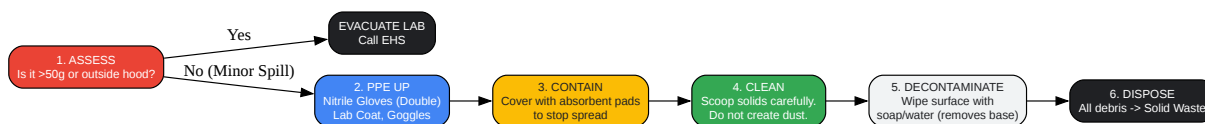
Regulatory Compliance (RCRA & EPA)

While this specific compound is not explicitly listed on the EPA "P" or "U" lists, it is regulated by characteristic.

- Waste Code Determination:
 - D001 (Ignitable): Only if dissolved in a flammable solvent (Flash point <60°C).
 - Halogenated Solvents (F-List): If mixed with spent methylene chloride or similar, it carries the F002 code.^[1]
 - Not Otherwise Specified (N.O.S.): For the pure solid, the manifest description is typically UN 2811, Toxic solids, organic, n.o.s. (**4-(2-Chloropyridin-4-yl)morpholine**).^{[1][2][3]}
- European Waste Catalogue (EWC):
 - 07 01 03:* Organic halogenated solvents, washing liquids, and mother liquors.

Emergency Spill Response

In the event of a benchtop spill, follow this containment workflow.



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Figure 2: Spill response workflow. Note that soap and water are preferred for decontamination over organic solvents, which might spread the residue.[1][2][3]

References

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